

Application Notes and Protocols: Preparation of "Antifungal Agent 1" Stock Solution

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Compound of Interest

Compound Name: Antifungal agent 1

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This document provides a detailed protocol for the preparation of a stock solution of "Antifungal Agent 1," a potent inhibitor of various fungal species. The following guidelines will ensure accurate and reproducible experimental results.

Chemical and Physical Properties

"Antifungal agent 1" is a solid compound with a light brown to black appearance.^[1] Key chemical and physical data are summarized in the table below for easy reference.

| Property | Value | Reference |
|-------------------|---|-------------------------------|
| Molecular Formula | C ₁₉ H ₁₃ ClN ₂ O ₃ | ^[1] ^[2] |
| Molecular Weight | 352.77 g/mol | ^[1] |
| CAS Number | 1265166-14-0 | ^[1] |
| Appearance | Light brown to black solid powder | ^[1] |

Solubility

The solubility of "**Antifungal Agent 1**" in common laboratory solvents is crucial for the preparation of a homogenous stock solution. It is practically insoluble in water but highly soluble in dimethyl sulfoxide (DMSO).[1]

| Solvent | Solubility | Notes | Reference |
|---------|-----------------------|---|-----------|
| DMSO | 100 mg/mL (283.47 mM) | Requires sonication and warming to 63°C. Use of newly opened, non-hygroscopic DMSO is recommended. | [1] |
| Water | < 0.1 mg/mL | Insoluble | [1] |

For in vivo studies requiring a suspended solution, co-solvents such as PEG300, Tween-80, and saline can be used in combination with DMSO.[1]

Recommended Storage and Stability

Proper storage of "**Antifungal Agent 1**" in both its solid form and as a stock solution is critical to maintain its stability and activity.

| Form | Storage Temperature | Stability Period | Reference |
|-------------------|---------------------|------------------|-----------|
| Powder | -20°C | 3 years | [1] |
| 4°C | 2 years | [1] | |
| In Solvent (DMSO) | -80°C | 2 years | [1] |
| -20°C | 1 year | [1] | |

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before storage.[1]

Experimental Protocol: Preparation of a 100 mM DMSO Stock Solution

This protocol outlines the steps to prepare a 100 mM stock solution of "**Antifungal Agent 1**" in DMSO.

Materials:

- "**Antifungal Agent 1**" powder
- Anhydrous, newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block set to 63°C
- Ultrasonic bath

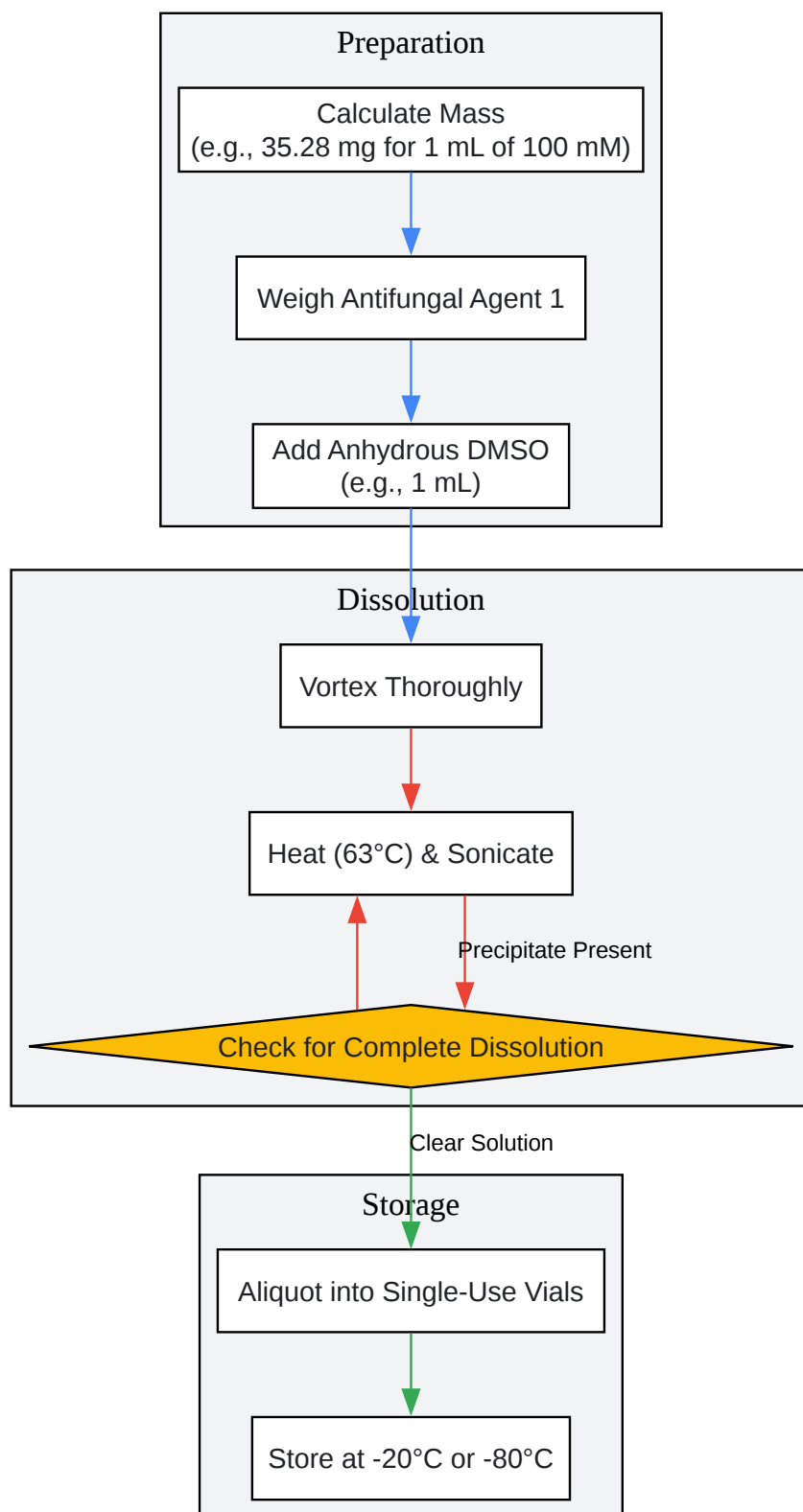
Procedure:

- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, use the following calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 352.77 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 35.28 \text{ mg}$
- Weigh the compound: Accurately weigh 35.28 mg of "**Antifungal Agent 1**" powder using an analytical balance.
- Dissolve in DMSO:

- Add the weighed powder to a sterile tube.
- Add 1 mL of anhydrous DMSO.
- Vortex the mixture thoroughly.
- Aid dissolution:
 - Place the tube in a 63°C water bath or heat block and an ultrasonic bath.[\[1\]](#)
 - Alternate between heating and sonication until the solid is completely dissolved, resulting in a clear solution. If precipitation occurs, continue heating and sonication.[\[1\]](#)
- Aliquot and store:
 - Once the solution is clear and homogenous, aliquot it into smaller, single-use sterile cryovials.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[1\]](#)

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the "**Antifungal Agent 1**" stock solution.



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Caption: Workflow for preparing **Antifungal Agent 1** stock solution.

Safety Precautions

- "Antifungal Agent 1" should be handled in a well-ventilated area.^[3]
- Avoid inhalation of the powder and contact with skin and eyes.^[3]
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for complete safety information.^[3]

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